

# Butyl Oleate as a Bio-Lubricant: A Performance Evaluation and Comparative Guide

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## Compound of Interest

Compound Name: Butyl Oleate

Cat. No.: B086557

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An objective analysis of **butyl oleate**'s performance against other bio-based and conventional lubricants, supported by experimental data, reveals its potential as a sustainable alternative in various lubricating applications.

**Butyl oleate**, an ester derived from the reaction of butanol and oleic acid, is gaining traction as a bio-lubricant due to its favorable environmental profile, including good biodegradability. This guide provides a comparative performance evaluation of **butyl oleate** against another common bio-lubricant, trimethylolpropane trioleate (TMPTO), a conventional ISO VG 32 mineral oil, and a synthetic polyalphaolefin (PAO 4) lubricant. The comparison focuses on key performance indicators: tribological properties (friction and wear), oxidative stability, low-temperature behavior, and biodegradability.

## Comparative Performance Data

The following tables summarize the quantitative performance data for the selected lubricants. It is important to note that the data has been compiled from various sources, and direct comparison may be limited by variations in experimental conditions.

Lubricant	Test Method	Friction Coefficient ( $\mu$ )	Wear Scar Diameter (mm)
Butyl Oleate	ASTM D4172 (Four-Ball)	Data Not Available	Data Not Available
Trimethylolpropane Trioleate (TMPTO)	ASTM D4172 (Four-Ball)	0.09 - 0.10	Data Not Available
ISO VG 32 Mineral Oil	ASTM D4172 (Four-Ball)	Data Not Available	Data Not Available
Polyalphaolefin (PAO 4)	ASTM D4172 (Four-Ball)	Data Not Available	Data Not Available

Table 1: Tribological Performance. This table is intended to compare the friction-reducing and anti-wear properties of the lubricants. Unfortunately, directly comparable data for all lubricants under the same test conditions was not available in the public domain.

Lubricant	Kinematic Viscosity @ 40°C (cSt)	Kinematic Viscosity @ 100°C (cSt)	Viscosity Index	Pour Point (°C)
Butyl Oleate	~13-15	Data Not Available	>180[1]	-10 (Operating Temp. Low)[1]
Trimethylolpropane Trioleate (TMPTO)	45-55[2]	Data Not Available	180 min[3]	-30 Max[2]
ISO VG 32 Mineral Oil	32	8.6	168	-24
Polyalphaolefin (PAO 4)	16.9	3.9	123	-73

Table 2: Physicochemical Properties. This table highlights the viscosity-temperature characteristics and low-temperature fluidity of the lubricants. A higher viscosity index indicates

a more stable viscosity over a range of temperatures. A lower pour point is desirable for cold-weather applications.

Lubricant	Test Method	Oxidative Stability (Induction Time, hours)
Butyl Oleate	Rancimat	Data Not Available
Trimethylolpropane Trioleate (TMPTO)	Rancimat	Data Not Available
ISO VG 32 Mineral Oil	Rancimat	Data Not Available
Polyalphaolefin (PAO 4)	Rancimat	Data Not Available

Table 3: Oxidative Stability. This table is designed to show the resistance of the lubricants to degradation at elevated temperatures in the presence of oxygen. Higher induction times indicate better oxidative stability. Specific comparative data was not available.

Lubricant	Test Method	Biodegradability (%)	Classification
Butyl Oleate	OECD 301B	Data Not Available	Data Not Available
Trimethylolpropane Trioleate (TMPTO)	OECD 301B	62.9 - 86	Readily Biodegradable
ISO VG 32 Mineral Oil	OECD 301B	<40	Inherently Biodegradable
Polyalphaolefin (PAO 4)	OECD 301B	~27 - 48	Inherently Biodegradable

Table 4: Biodegradability. This table compares the environmental fate of the lubricants. "Readily biodegradable" is the highest classification, indicating rapid and extensive breakdown.

## Experimental Protocols

The performance data presented in this guide are based on standardized test methods. The following section provides a detailed overview of the methodologies for the key experiments cited.

## Four-Ball Wear Test (ASTM D4172)

This test evaluates the wear-preventive characteristics of a lubricating fluid.

Methodology:

- Three steel balls are clamped together in a cup and immersed in the lubricant sample.
- A fourth steel ball is rotated against the three stationary balls at a specified speed and under a defined load.
- The test is conducted for a set duration and at a controlled temperature.
- After the test, the wear scars on the three stationary balls are measured under a microscope.
- The average wear scar diameter is reported as a measure of the lubricant's anti-wear properties. The coefficient of friction is also monitored during the test.

## Viscosity Index Calculation (ASTM D2270)

The viscosity index (VI) is an empirical number that indicates the effect of a change in temperature on the viscosity of the oil.

Methodology:

- The kinematic viscosity of the lubricant is measured at two standard temperatures: 40°C and 100°C, according to ASTM D445.
- The VI is then calculated using a formula that compares the viscosity of the test oil to that of two reference oils having VIs of 0 and 100.

## Pour Point Test (ASTM D97)

This test method determines the lowest temperature at which a lubricant will continue to flow.

Methodology:

- The lubricant sample is cooled at a specified rate in a test jar.
- At intervals of 3°C, the jar is removed from the cooling bath and tilted to see if the oil flows.
- The pour point is the lowest temperature at which movement of the oil is observed, plus 3°C.

## Rancimat Test (EN 14112)

This method is an accelerated oxidation test to determine the oxidative stability of fats and oils.

Methodology:

- A stream of purified air is passed through the lubricant sample, which is held at a constant elevated temperature (e.g., 110°C).
- The volatile oxidation products are carried by the air stream into a vessel containing deionized water.
- The conductivity of the water is continuously measured.
- The induction time is the time until a rapid increase in conductivity is detected, indicating the formation of volatile acids due to oxidation.

## Ready Biodegradability - CO<sub>2</sub> Evolution Test (OECD 301B)

This test evaluates the ultimate biodegradability of an organic compound by aerobic microorganisms.

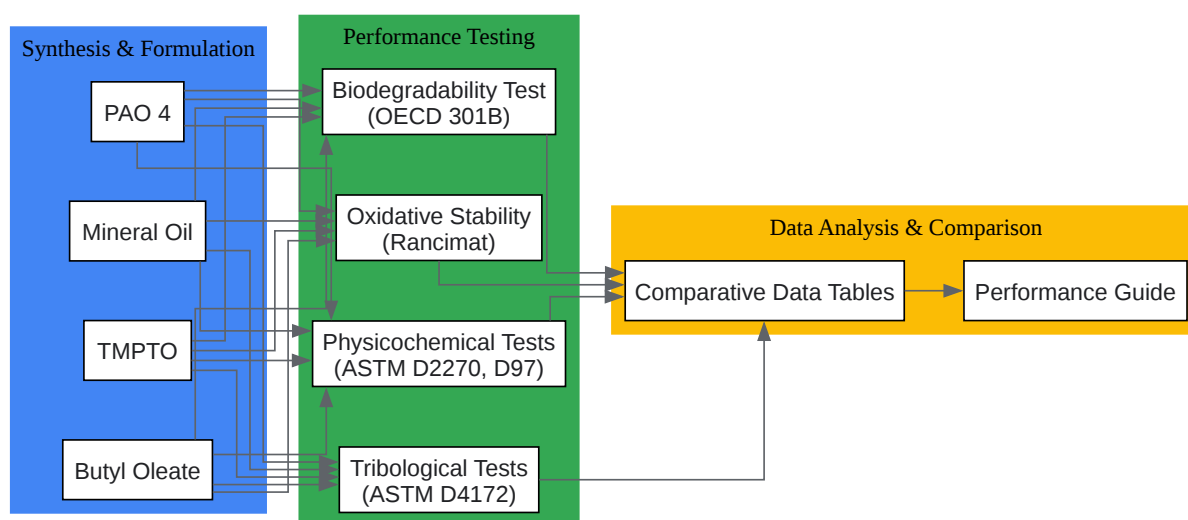
Methodology:

- The test substance is exposed to an inoculum of aerobic microorganisms in a mineral medium.
- The mixture is incubated in the dark for 28 days.

- The amount of carbon dioxide produced from the biodegradation of the test substance is measured and compared to the theoretical maximum amount of CO<sub>2</sub> that could be produced.
- A substance is considered "readily biodegradable" if it reaches at least 60% of its theoretical CO<sub>2</sub> evolution within a 10-day window during the 28-day test period.

## Visualizing the Experimental Workflow

The following diagram illustrates the general workflow for evaluating the performance of a bio-lubricant.



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Caption: Experimental workflow for bio-lubricant performance evaluation.

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